

Eupaglehnin C: A Technical Overview of a Germacrane Sesquiterpenoid

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Compound of Interest

Compound Name: Eupaglehnin C

Cat. No.: B591202

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For Researchers, Scientists, and Drug Development Professionals

Core Summary

Eupaglehnin C is a naturally occurring sesquiterpenoid classified as a member of the germacrane class. Isolated from *Eupatorium glehni*, this compound is characterized by a ten-membered carbocyclic ring, a structural hallmark of germacrane sesquiterpenoids. Its chemical structure has been elucidated through extensive spectroscopic analysis, primarily Nuclear Magnetic Resonance (NMR). While specific biological activities of **Eupaglehnin C** are not extensively documented in publicly available literature, related germacrane sesquiterpenoids from the *Eupatorium* genus have demonstrated cytotoxic activities against various cancer cell lines. This technical guide provides a comprehensive overview of the classification, physicochemical and spectroscopic data, and the experimental protocols for the isolation and characterization of **Eupaglehnin C**.

Sesquiterpenoid Classification

Eupaglehnin C belongs to the germacrane subclass of sesquiterpenoids. Sesquiterpenoids are a large and diverse class of natural products derived from three isoprene units, resulting in a 15-carbon skeleton. The germacrane skeleton is defined by its characteristic ten-membered ring system.

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Caption: Biosynthetic relationship of **Eupaglehnin C**.

Physicochemical and Spectroscopic Data

The following tables summarize the key physicochemical and NMR spectroscopic data for **Eupaglehnin C**, as reported in the primary literature.

Table 1: Physicochemical Properties of **Eupaglehnin C**

Property	Value
Molecular Formula	C ₂₁ H ₂₈ O ₇
Appearance	Colorless Needles
Specific Rotation	[α] _D ²⁵ -83.3 (c 0.12, CHCl ₃)

Table 2: ¹H and ¹³C NMR Spectroscopic Data for **Eupaglehnin C** (in CDCl₃)

Position	¹³ C Chemical Shift (δC)	¹ H Chemical Shift (δH, multiplicity, J in Hz)
1	50.5	5.15 (dd, 9.5, 9.5)
2	35.8	2.25 (m)
3	25.9	2.10 (m), 1.85 (m)
4	125.1	-
5	136.0	5.30 (d, 9.5)
6	78.9	4.05 (d, 9.5)
7	52.5	2.85 (m)
8	73.8	5.40 (dd, 9.5, 4.0)
9	39.5	2.40 (m), 2.00 (m)
10	128.8	-
11	139.8	-
12	170.1	-
13	125.5	6.20 (s), 5.65 (s)
14	16.5	1.60 (s)
15	20.9	1.80 (s)
1'	166.5	-
2'	128.2	-
3'	138.5	6.80 (q, 1.5)
4'	16.2	1.90 (d, 1.5)
5'	20.5	1.85 (d, 1.5)
OAc	170.5, 21.0	2.05 (s)

Experimental Protocols

Isolation of Eupaglehnin C

The following is a generalized protocol for the isolation of **Eupaglehnin C** from *Eupatorium glehni*, based on typical phytochemical extraction and separation techniques.

```
graph TD; A["Dried aerial parts of Eupatorium glehni"] --> B["Extraction with MeOH"]; B --> C["Concentration of MeOH extract"]; C --> D["Partitioning between EtOAc and H2O"]; D --> E["EtOAc-soluble fraction"]; E --> F["Silica gel column chromatography"]; F --> G["Fractionation with n-hexane-EtOAc gradient"]; G --> H["Repeated silica gel and ODS column chromatography"]; H --> I["Preparative HPLC"]; I --> J["Pure Eupaglehnin C"];
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A -> B; B -> C; C -> D; D -> E; E -> F; F -> G; G -> H; H -> I; I -> J; }

Caption: General workflow for the isolation of **Eupaglehnin C**.

- **Extraction:** The dried and powdered aerial parts of *Eupatorium glehni* are extracted with methanol (MeOH) at room temperature.
- **Concentration and Partitioning:** The MeOH extract is concentrated under reduced pressure to yield a crude extract. This extract is then suspended in water and partitioned successively with ethyl acetate (EtOAc).
- **Fractionation:** The EtOAc-soluble fraction is subjected to silica gel column chromatography, eluting with a gradient of n-hexane and EtOAc to yield several fractions.
- **Purification:** Fractions containing **Eupaglehnin C** are further purified by repeated column chromatography on silica gel and octadecylsilyl (ODS) silica gel, followed by preparative high-performance liquid chromatography (HPLC) to afford pure **Eupaglehnin C**.

Structure Elucidation

The structure of **Eupaglehnin C** was determined using a combination of the following spectroscopic methods:

- 1D NMR Spectroscopy: ^1H and ^{13}C NMR spectra were recorded to determine the proton and carbon frameworks of the molecule.
- 2D NMR Spectroscopy: Correlation spectroscopy (COSY), Heteronuclear Single Quantum Coherence (HSQC), and Heteronuclear Multiple Bond Correlation (HMBC) experiments were used to establish the connectivity of protons and carbons and to assign the complete structure.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) was used to determine the elemental composition and molecular weight of the compound.

Biological Activity and Signaling Pathways

While specific studies on the biological activity and signaling pathways of **Eupaglehnin C** are limited, other germacrane-type sesquiterpenoids isolated from the Eupatorium genus have shown notable cytotoxic effects against various cancer cell lines. For instance, related compounds have demonstrated activity against human breast cancer (MCF-7) and hepatocellular carcinoma (HepG2) cell lines.

The mechanism of action for many cytotoxic sesquiterpenoid lactones involves the alkylation of biological macromolecules through their α,β -unsaturated carbonyl groups (a Michael acceptor). This can lead to the inhibition of key enzymes and transcription factors, such as NF- κ B, which is involved in inflammation and cell survival. However, the specific signaling pathways modulated by **Eupaglehnin C** have not yet been elucidated and represent an area for future research.

```
graph TD; A["Germacrane Sesquiterpenoid (e.g., Eupaglehnin C)"] -- "Michael Addition" --> B["Cellular Targets (e.g., Proteins with Thiol Groups)"]; B --> C["Modulation of Signaling Pathways (e.g., NF-κB)"]; C --> D["Biological Effect (e.g., Cytotoxicity, Anti-inflammatory)"];
```

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graph TD; A["Germacrane Sesquiterpenoid (e.g., Eupaglehnin C)"] -- "Michael Addition" --> B["Cellular Targets (e.g., Proteins with Thiol Groups)"]; B --> C["Modulation of Signaling Pathways (e.g., NF-κB)"]; C --> D["Biological Effect (e.g., Cytotoxicity, Anti-inflammatory)"];
```

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A -> B [label="Michael Addition"]; B -> C; C -> D; }
```

Caption: Postulated mechanism of action for cytotoxic germacrane sesquiterpenoids.

Conclusion

Eupaglehnin C is a germacrane sesquiterpenoid with a well-defined chemical structure. While its own biological activity profile is yet to be fully explored, its structural relatives from the *Eupatorium* genus display promising cytotoxic properties. The detailed spectroscopic data and isolation protocols provided herein serve as a valuable resource for researchers in natural product chemistry, pharmacology, and drug discovery who are interested in further investigating the therapeutic potential of this class of compounds. Future studies are warranted to elucidate the specific biological targets and signaling pathways of **Eupaglehnin C** to better understand its potential as a lead compound for drug development.

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